

Proxan-Sodium: A Technical Overview of its Chemical Properties, Synthesis, and Industrial Applications

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Compound of Interest

Compound Name: Proxan

Cat. No.: B089752

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Audience: Researchers, scientists, and chemical industry professionals.

This technical guide provides a comprehensive overview of **Proxan**-sodium (Sodium Isopropyl Xanthate), a versatile chemical compound with significant applications in mineral processing and agriculture. This document consolidates key data on its chemical and physical properties, details its synthesis protocol, and explores its primary industrial uses and toxicological profile based on available research.

Core Chemical and Physical Properties

Proxan-sodium is an organosulfur compound with the chemical formula $C_4H_7NaOS_2$.^[1] It is also recognized by its IUPAC name: sodium O-propan-2-yl carbonodithioate.^[2] The compound is primarily utilized for its properties as a collector in froth flotation and as a selective herbicide.^[3]

Table 1: Chemical and Physical Properties of **Proxan**-Sodium

Property	Value	Source
CAS Number	140-93-2	[4]
Molecular Formula	C ₄ H ₇ NaOS ₂	[4][5]
Molecular Weight	158.22 g/mol	[4][5]
Appearance	White to yellowish deliquescent solid/powder	[1][3]
Odor	Mild disagreeable odor	[1][3]
Solubility	Soluble in water. Soluble in DMSO. High solubility in polar protic solvents (50-100 g/L). Moderate solubility in polar aprotic solvents (10-50 g/L). Good solvation in methanol and ethanol (20-80 g/L).	[1][3][6]
Decomposition Temperature	~150°C	[1][6]
Hazard Class	Irritant, Environmental Hazard	[1][6]

Synthesis of Proxan-Sodium

The synthesis of **Proxan**-sodium is a two-stage process involving the reaction of isopropyl alcohol with sodium, followed by the addition of carbon disulfide.[4]

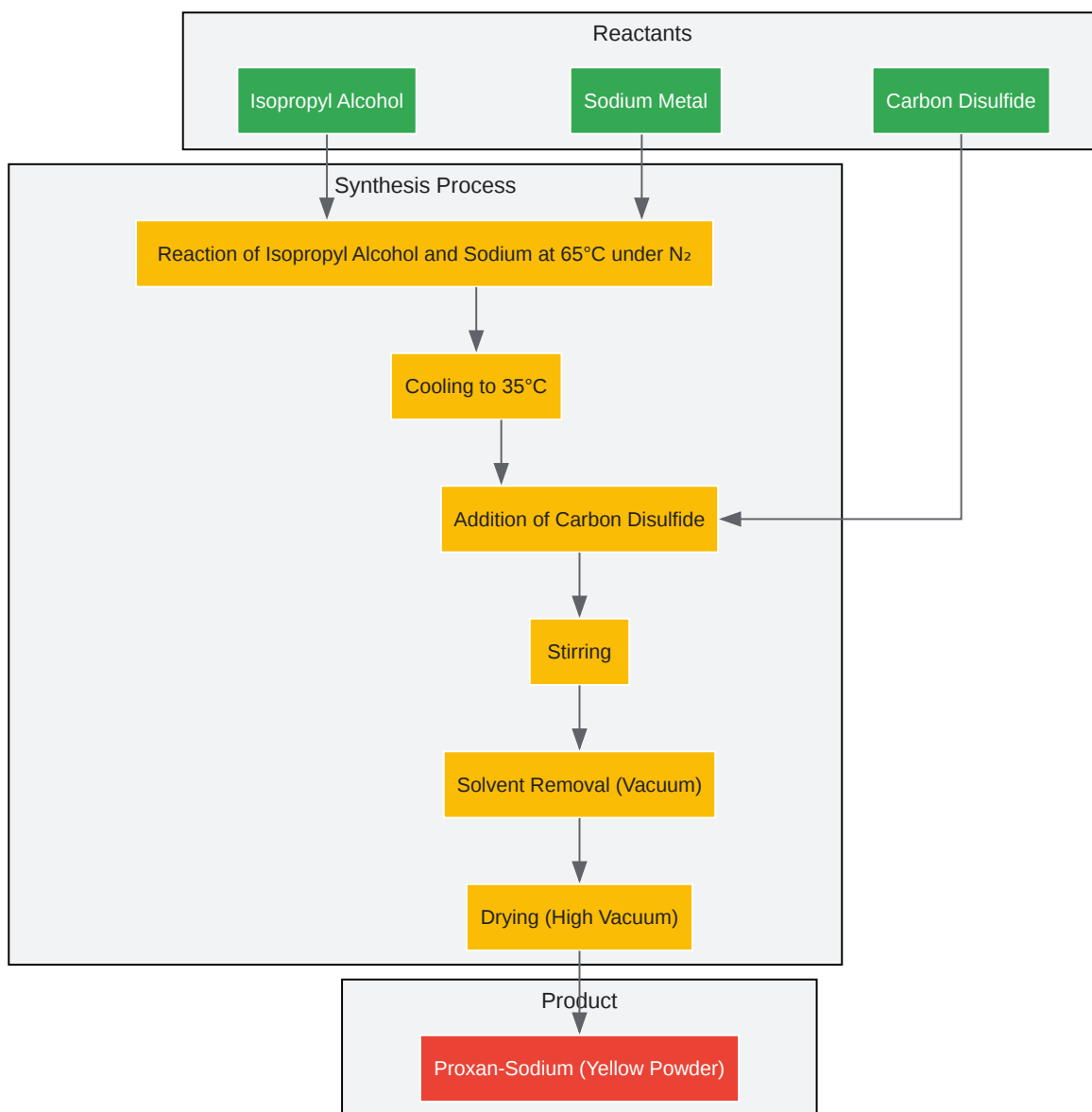
Materials:

- Isopropyl alcohol (14.49 moles)
- Sodium metal cubes (0.88 moles)
- Carbon disulfide (0.97 moles)
- Flask with mechanical stirrer
- Ice bath

- Nitrogen source

Procedure:

- Bubble nitrogen through isopropyl alcohol in a flask equipped with a mechanical stirrer.
- Cut sodium metal cubes into small pieces and add them to the flask over a period of 3 hours.
- Increase the temperature to 65°C and stir for an additional 3 hours to allow the sodium to dissolve, which results in a clear solution and the evolution of hydrogen.
- Cool the mixture to 35°C using an ice bath, at which point a thick slurry will form.
- Slowly add carbon disulfide to the slurry over 30 minutes.
- Stir the mixture for an additional 30 minutes after the complete addition of carbon disulfide, resulting in a yellow solution.
- Remove the solvent under vacuum to obtain a yellow solid.
- Dry the product under high vacuum (1 mm Hg) for 4 hours to yield a yellow powder of **Proxan**-sodium.



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Caption: Workflow for the synthesis of **Proxan**-sodium.

Industrial Applications

Proxan-sodium has established uses in several industrial sectors due to its chemical properties.

Table 2: Key Industrial Applications of **Proxan**-Sodium

Application Area	Description
Mineral Processing	Acts as a collector in the froth flotation process for the extraction of sulfide minerals, particularly copper and other base metals. It is also effective for native metal flotation and can be used for oxide minerals after sulphidisation.[3][6]
Agriculture	Used as an herbicide for the control of annual weeds in bean and pea fields.[2][3]
Chemical Manufacturing	Serves as a reagent in organic synthesis and polymer production.[6] It is also used as a rubber curing agent and antioxidant.[3]

Toxicological and Environmental Data

The available data indicates that **Proxan**-sodium is an irritant and poses an environmental hazard.[1][6]

Table 3: Toxicological and Ecotoxicological Profile

Aspect	Data	Source
Human Toxicity	Skin, eye, mucous membrane, and respiratory tract irritant. Probable oral lethal dose (human) is 50-500 mg/kg.	[1]
Aquatic Toxicity	The 96-hour LD50 values for <i>Salmo gairdnerii</i> (rainbow trout) range from 2 to 13 ppm.	[1]
Environmental Fate	Can generate toxic and highly flammable carbon disulfide vapor upon exposure to moisture.[1]	

A notable application in environmental science is the use of dielectric barrier discharge (DBD) technology for the treatment of wastewater containing naproxen sodium, a different compound but with a similar name that can cause confusion. One study demonstrated a 98.5% removal rate of naproxen sodium from a simulated pharmaceutical wastewater solution under specific conditions (7000 V discharge voltage, 3333 Hz frequency, and 0.3 m³/h air flow rate).[6] It is important to distinguish this application from the properties of **Proxan**-sodium itself.

Antiviral Potential

While the primary applications of **Proxan**-sodium are industrial, one study has suggested potential antiviral activity. Research indicates that naproxen sodium can block the RNA-binding groove of the influenza virus nucleoprotein, thereby preventing the formation of the ribonucleoprotein complex.[6] This mechanism effectively takes the viral nucleoproteins out of circulation. However, it is crucial to note that this finding pertains to naproxen sodium, and further research is required to determine if **Proxan**-sodium exhibits similar properties.

This technical guide has summarized the currently available scientific and technical information on **Proxan**-sodium. The data highlights its significance in industrial processes, particularly in mineral flotation and agriculture. While its biological and pharmaceutical applications are not well-documented, the existing information provides a solid foundation for professionals in the chemical and environmental sciences.

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